

# In-depth Technical Guide: CAS Number 10031-68-2

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Ammonium pyrosulfate

Cat. No.: B157759

[Get Quote](#)

Researchers, scientists, and drug development professionals are advised that a comprehensive search for the chemical compound with CAS number 10031-68-2 has yielded no specific results. This suggests that the provided CAS number may be incorrect or belongs to a substance not publicly documented in available chemical databases and literature.

Extensive searches across multiple chemical and safety data repositories failed to identify a substance associated with CAS number 10031-68-2. The search results did, however, provide information on a variety of other chemical compounds with numerically similar CAS numbers, none of which are a match. These included:

- Holmium(III) oxide (CAS No. 12055-62-8)
- Cadmium tungstate (CAS No. 7790-85-4)
- Potassium peroxymonosulfate (CAS No. 70693-62-8)[1][2][3][4][5]
- Lead(II) bromide (CAS No. 10031-22-8)[6]
- Tin(II) bromide (CAS No. 10031-24-0)[7]

It is crucial for researchers to work with accurate and verified chemical identifiers to ensure the safety and validity of their experimental work.

Recommendation:

Users are strongly encouraged to verify the CAS number 10031-68-2 and provide the correct identifier for the substance of interest. Once the correct CAS number is provided, a comprehensive technical guide detailing its properties, hazards, and relevant experimental protocols can be compiled.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Potassium peroxymonosulfate | 70693-62-8 [chemicalbook.com]
- 3. Potassium peroxymonosulfate - Wikipedia [en.wikipedia.org]
- 4. Page loading... [wap.guidechem.com]
- 5. autechindustry.com [autechindustry.com]
- 6. 10031-22-8 | CAS DataBase [m.chemicalbook.com]
- 7. 溴化锡(II) | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [In-depth Technical Guide: CAS Number 10031-68-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157759#cas-number-10031-68-2-properties-and-hazards]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)